

The Bottom Line on Pirimiphos: A Cost-Effectiveness Comparison with Alternative Insecticides

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Compound of Interest

Compound Name: *Primidophos*

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For researchers and public health professionals, selecting the most cost-effective insecticide is a critical decision that balances efficacy, cost, and the growing challenge of insecticide resistance. This guide provides a comprehensive comparison of pirimiphos-methyl, an organophosphate insecticide, with its alternatives in two key applications: malaria vector control and the protection of stored grain products. By examining experimental data and detailed methodologies, this report offers a clear-eyed view of where pirimiphos-methyl stands in the current landscape of pest management.

Pirimiphos-methyl has long been a staple in insecticide-based control strategies due to its broad-spectrum activity. However, the emergence of resistance in target pest populations and the availability of newer chemistries necessitate a continual reassessment of its value proposition. This guide synthesizes findings from multiple studies to provide a data-driven comparison of pirimiphos-methyl with alternatives such as pyrethroids (e.g., deltamethrin), other organophosphates (e.g., chlorpyrifos-methyl), and newer compounds like spinosad.

Pirimiphos-Methyl in Malaria Vector Control: A Cost-Effective Tool in the Face of Pyrethroid Resistance

Indoor Residual Spraying (IRS) is a cornerstone of malaria vector control. While pyrethroids have been widely used, resistance in major malaria vectors like *Anopheles funestus* and

Anopheles gambiae has compromised their effectiveness. This has positioned pirimiphos-methyl as a valuable alternative.

A study in Zambia demonstrated that pirimiphos-methyl (Actellic® 300 CS) at a concentration of 1 g/m² maintained complete mortality of Anopheles gambiae for five months on both cement and mud walls.[1] In contrast, the residual efficacy of the pyrethroid deltamethrin was shorter.[1] This extended residual activity of pirimiphos-methyl can translate into significant cost savings by reducing the frequency of spray campaigns.

In a high-transmission district of Mozambique with high pyrethroid resistance, the addition of IRS with pirimiphos-methyl to standard insecticide-treated nets (ITNs) was found to be highly cost-effective. The incremental cost-effectiveness ratio (ICER) was calculated at US

7.06, and the intervention remained cost-effective across all age groups.[2] Another multi-country analysis in sub-Saharan Africa concluded that IRS with Actellic® 300CS is expected to be a cost-effective or highly cost-effective intervention in a range of transmission settings.[3][4]

However, partial IRS strategies are being explored to further enhance cost-effectiveness. A study in northern Ghana found that partially spraying the upper walls and ceiling with pirimiphos-methyl was not significantly less effective than full IRS in terms of mosquito mortality and could result in a 33% cost saving.[5]

Pirimiphos-Methyl for Stored Grain Protection: Efficacy and the Shadow of Resistance

In the agricultural sector, pirimiphos-methyl is utilized as a grain protectant against a variety of stored-product pests. Its efficacy is well-documented against species such as the rice weevil (*Sitophilus oryzae*) and the red flour beetle (*Tribolium castaneum*).[6][7][8]

However, the cost-effectiveness in this context is nuanced. Studies have shown that the application of grain protectants, including pirimiphos-methyl, is not always cost-effective compared to no treatment, especially if the grain is not heavily infested.[9][10] The decision to treat should be based on economic thresholds that consider grain prices and the cost of insecticides.[10][11][12]

Furthermore, resistance to pirimiphos-methyl in stored-product insect populations is a growing concern.[13][14][15][16] Field strains of *Trogoderma granarium* have exhibited significant resistance to pirimiphos-methyl.[14] This necessitates the exploration of alternatives and integrated pest management (IPM) strategies.

Alternatives to pirimiphos-methyl for stored grain include other organophosphates like chlorpyrifos-methyl, pyrethroids such as alpha-cypermethrin, and newer insecticides like spinosad.[14][17] Spinosad, in particular, has shown long-term residual effects and high efficacy against certain pests.[17] Diatomaceous earth, a natural insecticide, has also been shown to be a cost-effective alternative that can significantly increase farmer profitability.[18]

Data Presentation

Table 1: Efficacy of Pirimiphos-Methyl vs. Deltamethrin for Indoor Residual Spraying

Insecticide	Concentration	Surface	Target Vector	Residual Efficacy (>80% mortality)	Source
Pirimiphos-methyl (Actellic 300 CS)	1 g/m ²	Cement & Mud	Anopheles gambiae	5 months	[1]
Deltamethrin (K-Othrine WG 250)	20 mg/m ²	Cement & Mud	Anopheles gambiae	Shorter than Pirimiphos-methyl	[1]
Pirimiphos-methyl (Actellic 300 CS)	1 g ai/m ²	Plywood	Culex quinquefasciatus	>120 days (83.6% mortality at 120 days)	[19] [20]
Pirimiphos-methyl (Actellic 300 CS)	1 g ai/m ²	Cement	Culex quinquefasciatus	>120 days (80% mortality at 120 days)	[19] [20]
Pirimiphos-methyl (Actellic 300 CS)	1 g ai/m ²	Mud	Culex quinquefasciatus	75 days	[19] [20]
Deltamethrin (K-Othrine WG 250)	0.02 g ai/m ²	Plywood	Culex quinquefasciatus	>120 days (86.7% mortality at 120 days)	[19] [20]
Deltamethrin (K-Othrine WG 250)	0.02 g ai/m ²	Cement	Culex quinquefasciatus	>120 days (83.3% mortality at 120 days)	[19] [20]
Deltamethrin (K-Othrine	0.02 g ai/m ²	Mud	Culex quinquefasciatus	45 days	[19] [20]

WG 250)

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Table 2: Cost-Effectiveness of Pirimiphos-Methyl IRS in Malaria Control

Intervention	Location	Comparator	ICER (per DALY averted)	Cost per Person Protected	Source
IRS with Pirimiphos-methyl	Mopeia, Mozambique	ITNs alone	US\$400 (children <5)	US\$8.26	[2]
IRS with Pirimiphos-methyl (with community effect)	Mopeia, Mozambique	ITNs alone	US\$312 (children <5)	US\$7.06	[2]
Partial IRS with Pirimiphos-methyl	Northern Ghana	Full IRS	-	33% cost saving	[5]

Table 3: Efficacy of Pirimiphos-Methyl vs. Alternatives for Stored Grain Pests

Insecticide	Target Pest	Commodity/Surface	Efficacy (Mortality)	Source
Pirimiphos-methyl	Sitophilus oryzae	Wheat, Maize	100% after 7 days at 2-4 ppm	[6]
Pirimiphos-methyl	Tribolium confusum	Maize	High mortality	[6]
Pirimiphos-methyl	Rhyzopertha dominica	Wheat, Maize	Lower mortality than for S. oryzae	[6]
Spinosad	Lasioderma serricorne	Various surfaces	High mortality levels	[17]
Alpha-cypermethrin	Sitophilus granarius	Ceramic, Metallic	Lowest mortality rate	[17]
Pirimiphos-methyl on silica (0.1%)	T. castaneum & S. oryzae	Wheat	Maintained >90% mortality for 25 weeks at 12% moisture	[8]

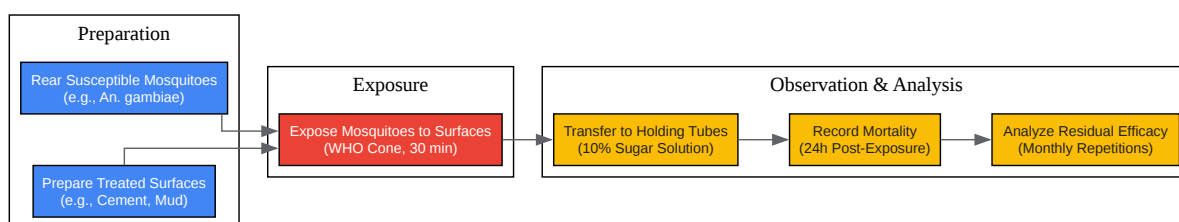
Experimental Protocols

WHO Cone Bioassay for Indoor Residual Spraying Efficacy

This standard World Health Organization protocol is used to assess the residual efficacy of insecticides on different surfaces.

- **Preparation of Surfaces:** Test surfaces (e.g., cement, mud, plywood) are treated with the insecticide at a specified concentration.
- **Mosquito Exposure:** Non-blood-fed, 2-5 day old female mosquitoes of a susceptible strain (e.g., Anopheles gambiae Kisumu strain) are exposed to the treated surfaces using a WHO cone.[1] Typically, 10 mosquitoes are placed in each cone.

- **Exposure Duration:** Mosquitoes are exposed for a set period, usually 30 minutes.
- **Post-Exposure Observation:** After exposure, the mosquitoes are transferred to a clean holding tube and provided with a 10% sugar solution.
- **Mortality Assessment:** Mortality is recorded at 24 hours post-exposure.
- **Data Analysis:** The test is repeated at regular intervals (e.g., monthly) to determine the duration of residual activity.



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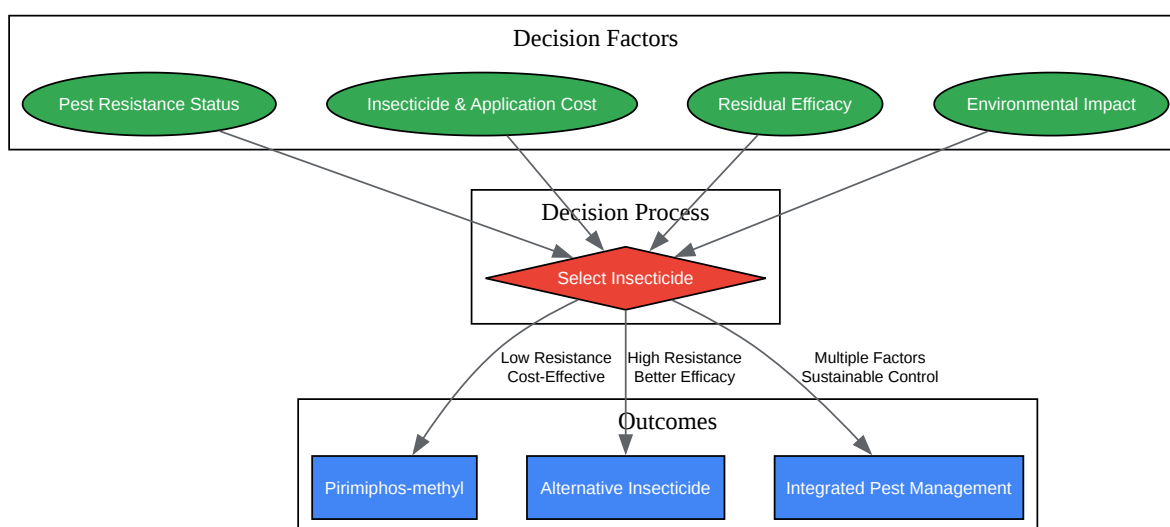
Caption: Workflow for WHO Cone Bioassay.

Laboratory Bioassay for Grain Protectant Efficacy

This method is used to evaluate the efficacy of insecticides mixed with stored grain.

- **Grain Treatment:** A known quantity of grain (e.g., wheat, maize) is treated with the insecticide at different dose rates (e.g., 2 and 4 ppm).
- **Insect Introduction:** Adults of the target stored-product pest (e.g., *Sitophilus oryzae*, *Tribolium confusum*) are introduced into jars containing the treated grain.
- **Mortality Assessment:** Adult mortality is recorded at specific time intervals (e.g., 2, 7, 14, and 21 days) after exposure.

- **Progeny Assessment:** After the final mortality count, the parental adults are removed, and the jars are incubated for a period (e.g., 65 days) to allow for the development of the next generation. The number of progeny is then counted to assess the effect on reproduction.
- **Data Analysis:** The mortality and progeny data are analyzed to determine the efficacy of the insecticide.



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Caption: Insecticide selection factors.

Conclusion

Pirimiphos-methyl remains a viable and often cost-effective insecticide for both malaria vector control and stored product protection. In the context of widespread pyrethroid resistance in malaria vectors, it serves as a crucial tool for effective indoor residual spraying campaigns. However, its use in stored grain requires a more calculated approach, weighing the potential for insect resistance and the economic benefits of treatment against the costs. The development of

resistance to pirimiphos-methyl in stored-product pests underscores the importance of integrated pest management strategies and the judicious use of all available chemical and non-chemical control methods. For researchers and public health professionals, the choice of insecticide should be guided by local resistance patterns, cost-benefit analyses, and the specific goals of the control program.

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